

Safety and handling precautions for 4-Tert-butylbenzyl alcohol

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Compound of Interest

Compound Name: 4-Tert-butylbenzyl alcohol

Cat. No.: B1294785

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An In-depth Technical Guide to the Safety and Handling of **4-Tert-butylbenzyl Alcohol**

Introduction

4-Tert-butylbenzyl alcohol, with the CAS number 877-65-6, is an alkylbenzene used as an intermediate in organic synthesis, particularly in the manufacturing of pharmaceuticals, agrochemicals, and dyestuffs.[1][2] Its chemical formula is C₁₁H₁₆O.[3] Given its application in research and development, a thorough understanding of its safety profile and proper handling procedures is crucial for professionals in laboratory and manufacturing settings. This guide provides a comprehensive overview of the safety and handling precautions for **4-Tert-butylbenzyl alcohol**.

Hazard Identification and Classification


4-Tert-butylbenzyl alcohol is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5][6][7]

Globally Harmonized System (GHS) Classification

The GHS classification for **4-Tert-butylbenzyl alcohol** indicates its primary hazards to be related to skin, eye, and respiratory irritation.[4][5][7]

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning[5][8]

Physicochemical Properties

Understanding the physical and chemical properties of **4-Tert-butylbenzyl alcohol** is essential for its safe handling and storage.

Property	Value
Appearance	Colorless to pale yellow clear liquid[9]
Molecular Formula	C ₁₁ H ₁₆ O[3]
Molecular Weight	164.244 g/mol [3]
Boiling Point	140 °C at 20 mmHg[2][8] / 250.3 °C at 760 mmHg[3]
Density	0.928 g/mL at 25 °C[2][8] / 1.0 g/cm ³ [3]
Flash Point	>110 °C (>230 °F)[9] / 128 °C (262.4 °F)[8]
Refractive Index	1.517 at 20 °C[8]
Solubility	Soluble in alcohol, insoluble in water[1][2][7]
Vapor Pressure	0.0 mmHg at 25 °C[3]

Safe Handling and Storage

Handling

Proper handling procedures are critical to minimize exposure and ensure a safe working environment.

- Ventilation: Use only in a well-ventilated area or outdoors.[\[4\]](#)[\[6\]](#)
- Personal Contact: Avoid all personal contact, including inhalation of mists, vapors, or sprays.
[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke when handling this substance.[\[4\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[6\]](#) Contaminated work clothes should be laundered separately before reuse.[\[4\]](#)
- Container Management: Keep containers securely sealed when not in use and avoid physical damage to them.[\[4\]](#)[\[6\]](#)

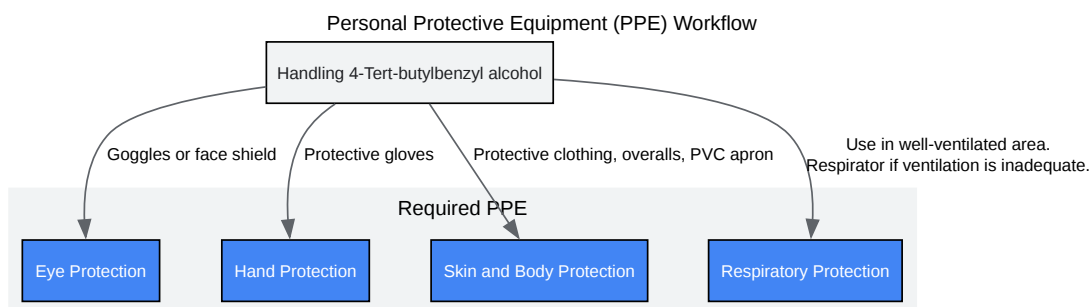
Storage

Correct storage conditions are necessary to maintain the integrity of the chemical and prevent hazardous situations.

- General Storage: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Container: Keep the container tightly closed and store in the original containers.[\[1\]](#)[\[6\]](#)
- Security: Store locked up.[\[4\]](#)[\[6\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, acid chlorides, acid anhydrides, and strong acids.[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.



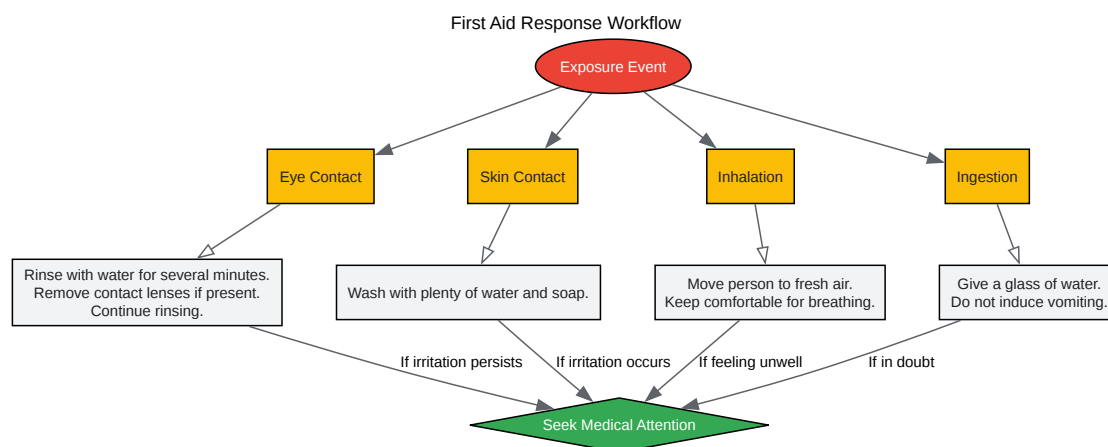
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Caption: PPE selection for handling **4-Tert-butylbenzyl alcohol**.

- Eye and Face Protection: Wear safety glasses with side-shields or chemical goggles.[10] A face shield may be necessary for splash protection.
- Hand Protection: Wear suitable protective gloves.[4]
- Skin and Body Protection: Wear protective clothing, overalls, and a PVC apron to prevent skin contact.[4]
- Respiratory Protection: In a well-ventilated area, respiratory protection may not be required. [10] If ventilation is inadequate or there is a risk of inhaling vapors or mists, use an approved respirator.[11]

First Aid Measures

In the event of exposure, immediate first aid is crucial.



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Caption: First aid procedures for exposure to **4-Tert-butylbenzyl alcohol**.

- Eye Contact: Immediately flush eyes with fresh running water for several minutes.[4] Keep eyelids open and away from the eye to ensure complete irrigation.[4] If present and easy to do, remove contact lenses.[4] If eye irritation persists, seek medical advice/attention.[4]
- Skin Contact: If skin or hair contact occurs, flush the affected area with running water and soap if available.[4] If skin irritation occurs, get medical advice/attention.[4] Take off contaminated clothing and wash it before reuse.[4]
- Inhalation: If fumes, aerosols, or combustion products are inhaled, remove the person to fresh air and keep them comfortable for breathing.[4] If the person feels unwell, call a poison center or doctor.[4]

- Ingestion: Immediately give a glass of water.^[4] First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor.^[4]

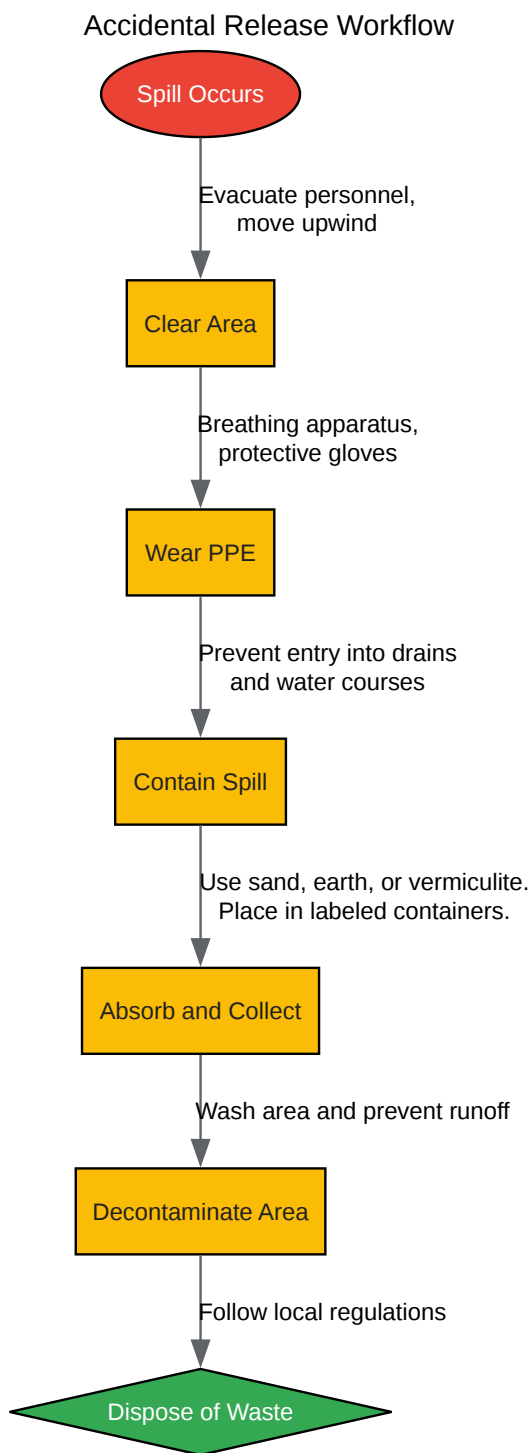
Fire Fighting Measures

While not considered a significant fire risk, containers may burn.^[4]

- Extinguishing Media: There is no restriction on the type of extinguisher that may be used. Use extinguishing media suitable for the surrounding area.^[4]^[6]
- Fire Fighting Procedures: Alert the Fire Brigade and inform them of the location and nature of the hazard.^[4] Wear breathing apparatus and protective gloves.^[4] Use water spray to cool fire-exposed containers from a protected location.^[4]
- Hazards from Combustion: May emit corrosive fumes upon combustion.^[4]

Accidental Release Measures

In the case of a spill, immediate and appropriate action is necessary to contain and clean up the material safely.



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Caption: Workflow for responding to a spill of **4-Tert-butylbenzyl alcohol**.

- Minor Spills: Clean up all spills immediately.[4] Avoid breathing vapors and contact with skin and eyes.[4] Control personal contact by using protective equipment.[4] Contain and absorb the spill with sand, earth, inert material, or vermiculite.[4] Wipe up and place in a suitable, labeled container for waste disposal.[4]
- Major Spills: This is a moderate hazard.[4] Clear the area of personnel and move upwind.[4] Alert the Fire Brigade and inform them of the location and nature of the hazard.[4] Wear breathing apparatus and protective gloves.[4] Prevent spillage from entering drains or water courses.[4]

Toxicological Information

The primary toxicological concerns with **4-Tert-butylbenzyl alcohol** are its irritant effects.

- Acute Effects:
 - Skin Irritation: Causes skin irritation.[4][5][6]
 - Eye Irritation: Causes serious eye irritation.[4][5][6]
 - Respiratory Irritation: May cause respiratory irritation.[4][5][6]
- Ingestion: The material has not been classified as "harmful by ingestion" by EC Directives.[4]
- Chronic Effects: Specific long-term exposure data is not readily available in the provided search results. Good hygiene practice requires that exposure be kept to a minimum.[4]

Experimental Protocols

The hazard classifications for **4-Tert-butylbenzyl alcohol** are derived from toxicological studies.[4] While the detailed experimental protocols for these specific studies are not publicly available in the provided search results, they generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for testing chemicals.

- Skin Irritation/Corrosion (e.g., OECD TG 404): This test typically involves applying the substance to the skin of laboratory animals (often rabbits) and observing for signs of erythema (redness) and edema (swelling) over a period of time.

- Acute Eye Irritation/Corrosion (e.g., OECD TG 405): This protocol involves applying the test substance to the eye of an animal and observing for effects on the cornea, iris, and conjunctiva.
- Acute Inhalation Toxicity (e.g., OECD TG 403): This type of study exposes animals to the substance via inhalation to determine its potential to cause respiratory tract irritation and other systemic effects.

These classifications are based on results from such animal models as per regulatory guidelines.[4] Professionals in drug development would typically conduct their own series of in vitro and in vivo studies to further characterize the toxicological profile of any intermediate used in their processes.

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